

4-(Morpholine-4-carbonyl)phenylboronic acid safety and handling precautions

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Compound of Interest

Compound Name:	4-(Morpholine-4-carbonyl)phenylboronic acid
Cat. No.:	B047465

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An In-Depth Technical Guide to the Safety and Handling of **4-(Morpholine-4-carbonyl)phenylboronic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-(Morpholine-4-carbonyl)phenylboronic acid** (CAS No. 389621-84-5), a compound frequently utilized in biomedical research and drug development.^[1] Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing potential hazards.

Chemical Identification and Physical Properties

Proper identification is the first step in safe chemical handling.

Property	Value
Chemical Name	4-(Morpholine-4-carbonyl)phenylboronic acid
CAS Number	389621-84-5
Molecular Formula	C11H14BNO4
Molecular Weight	235.05 g/mol
Appearance	Solid
Storage Temperature	2-8°C, under inert atmosphere

Source:[[1](#)]

Hazard Identification and Classification

This compound is classified as hazardous. The following table summarizes its GHS classification.

Hazard Class	Hazard Statement
Acute toxicity, Oral	H302: Harmful if swallowed
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Acute toxicity, Inhalation	H332: Harmful if inhaled
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation

GHS Pictogram:

- GHS07: Exclamation Mark

Signal Word:

- Warning

Source: Achmem

Toxicological Data

While specific toxicological data for **4-(Morpholine-4-carbonyl)phenylboronic acid** is not readily available, data for its parent compounds, phenylboronic acid and morpholine, provide an indication of its potential hazards.

Compound	Route	Species	Value
Phenylboronic acid	Oral	Rat	LD50: 740 mg/kg
Morpholine	Oral	Rat	LD50: 1050 - 1900 mg/kg
Morpholine	Dermal	Rabbit	LD50: 310 - 500 mg/kg

Source:[2][3][4][5][6]

Occupational exposure limits for morpholine have been established:

Organization	TWA	STEL
OSHA	20 ppm	-
NIOSH	20 ppm	30 ppm
ACGIH	20 ppm	-

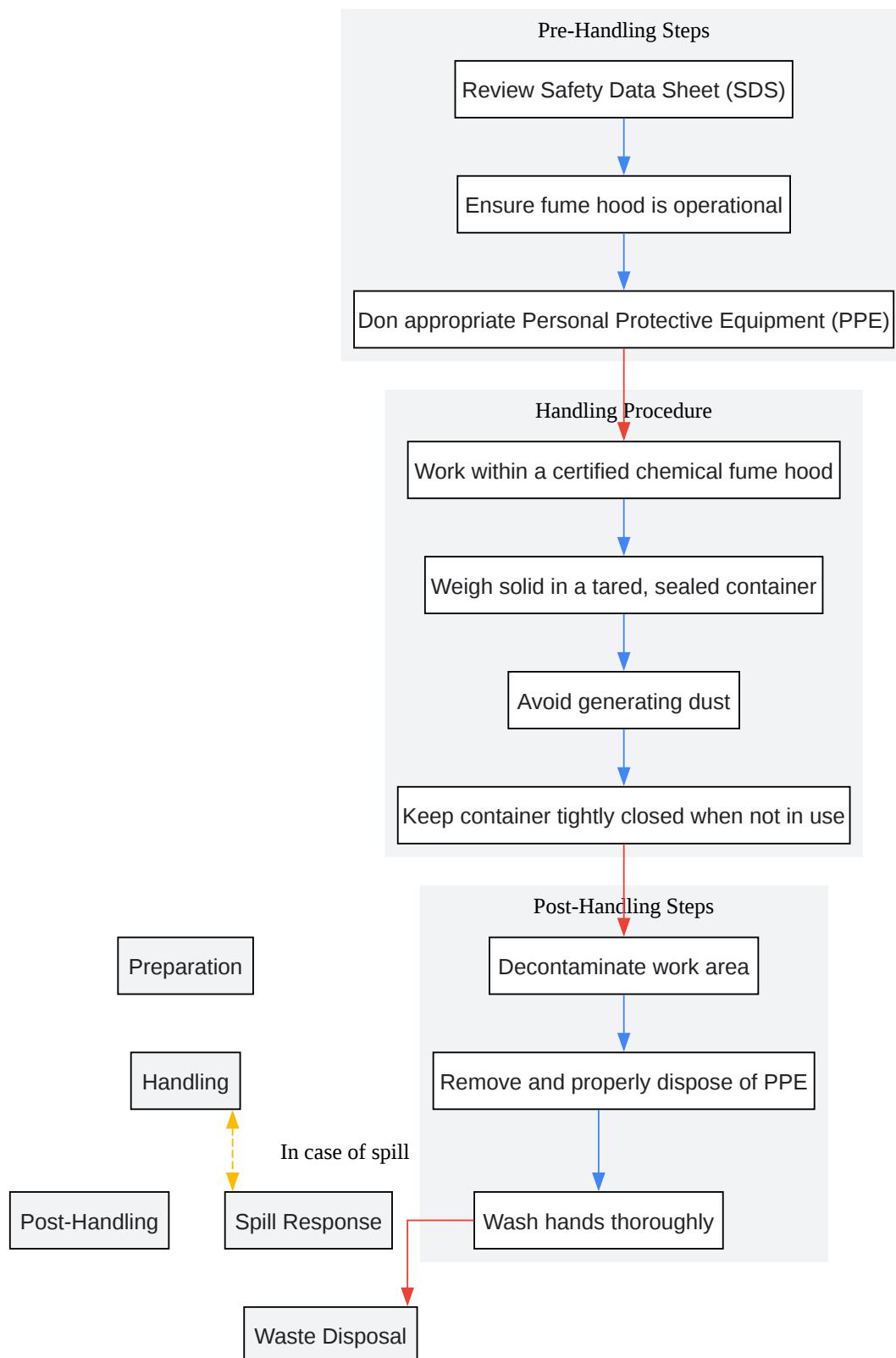
Source:[7]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to standardized protocols is essential when working with this compound.

Standard Operating Procedure for Handling

This protocol outlines the necessary steps for safely handling **4-(Morpholine-4-carbonyl)phenylboronic acid** in a laboratory setting.



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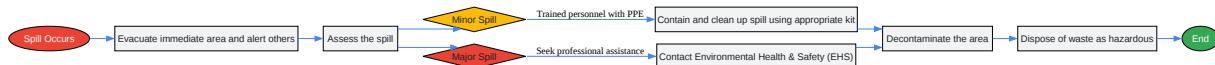
Standard Operating Procedure for Handling **4-(Morpholine-4-carbonyl)phenylboronic acid**.

Methodology:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure the chemical fume hood is certified and functioning correctly. Don the required Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.[8]
- Handling: All manipulations of the solid compound must be performed within a chemical fume hood to minimize inhalation exposure.[8] To prevent dust generation, weigh the powder in a tared, sealed container.[8] Always keep the container tightly closed when not in use.
- Post-Handling: After use, decontaminate the work surface with a suitable solvent and cleaning agent. Carefully remove and dispose of contaminated PPE in the designated hazardous waste stream. Wash hands and forearms thoroughly with soap and water.[8]

Emergency Spill Response Protocol

This protocol provides a systematic approach to managing a spill of **4-(Morpholine-4-carbonyl)phenylboronic acid**.

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Decision-making workflow for a chemical spill.

Methodology:

- Immediate Actions: Evacuate the immediate spill area and alert nearby personnel.[9]

- Assessment: Determine the extent of the spill. For a minor spill (a small amount that can be safely handled by trained laboratory personnel), proceed with cleanup. For a major spill, or if you are uncertain, contact your institution's Environmental Health and Safety (EHS) department immediately.
- Cleanup (Minor Spill):
 - Don appropriate PPE, including respiratory protection if dust is present.
 - Cover the spill with an absorbent material to prevent the powder from becoming airborne. [9][10]
 - Carefully sweep the absorbed material into a designated hazardous waste container.[9] Avoid creating dust.
 - Clean the spill area with a wet cloth or paper towels, and place these in the hazardous waste container.[9]
- Decontamination: Thoroughly decontaminate the spill area with soap and water or an appropriate laboratory detergent.[11]
- Waste Disposal: Seal and label the hazardous waste container and dispose of it according to your institution's guidelines.[11]

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Source:[5][12]

Storage and Disposal

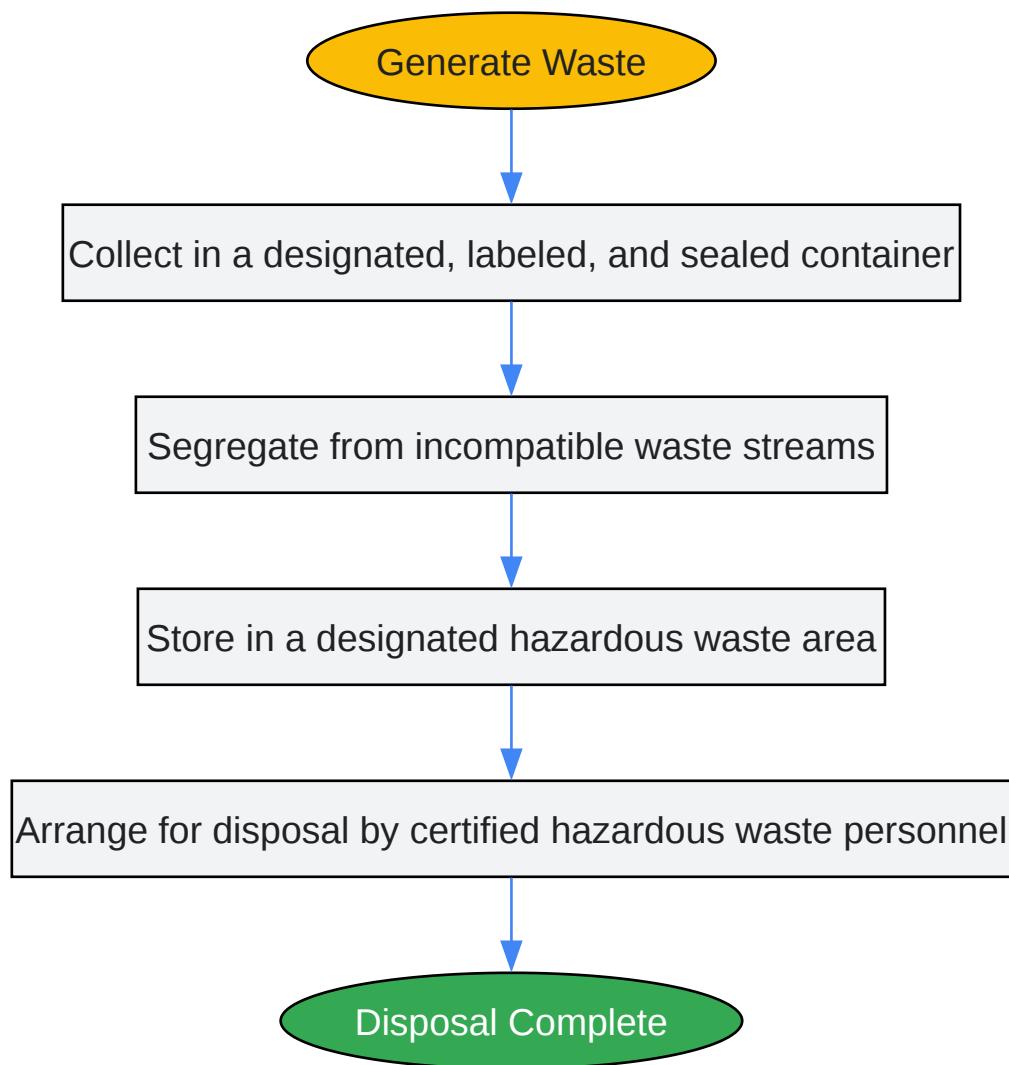
Proper storage and disposal are vital to prevent accidents and environmental contamination.

Storage

Store **4-(Morpholine-4-carbonyl)phenylboronic acid** in a tightly sealed container in a cool, dry, and well-ventilated area.[13] The recommended storage condition is at 2-8°C under an inert atmosphere to maintain its stability. Keep it segregated from incompatible materials such as strong oxidizing agents.

Disposal

Waste material should be treated as hazardous waste.



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Waste disposal workflow for **4-(Morpholine-4-carbonyl)phenylboronic acid**.

Methodology:

- Collection: Collect all waste, including contaminated PPE and cleaning materials, in a clearly labeled, sealed, and chemically compatible container.[\[3\]](#)
- Segregation: Do not mix boronic acid waste with other chemical waste streams unless explicitly permitted by your institution's EHS department.[\[3\]](#)
- Storage: Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area away from incompatible materials.

- Disposal: Arrange for pickup and disposal by your institution's EHS or a licensed hazardous waste disposal company.^[3] Do not dispose of this chemical down the drain or in regular trash.

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